

# OfChi-h-IN-1 mechanism of action

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## Compound of Interest

Compound Name: OfChi-h-IN-1

Cat. No.: B2948364

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An In-depth Technical Guide on the Mechanism of Action of **OfChi-h-IN-1**

## Introduction

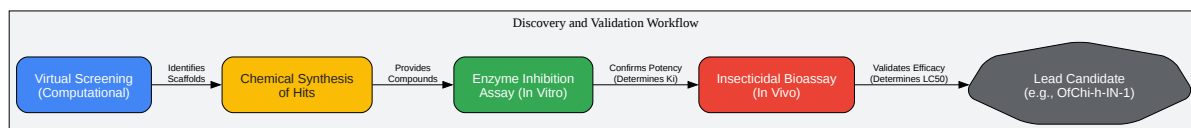
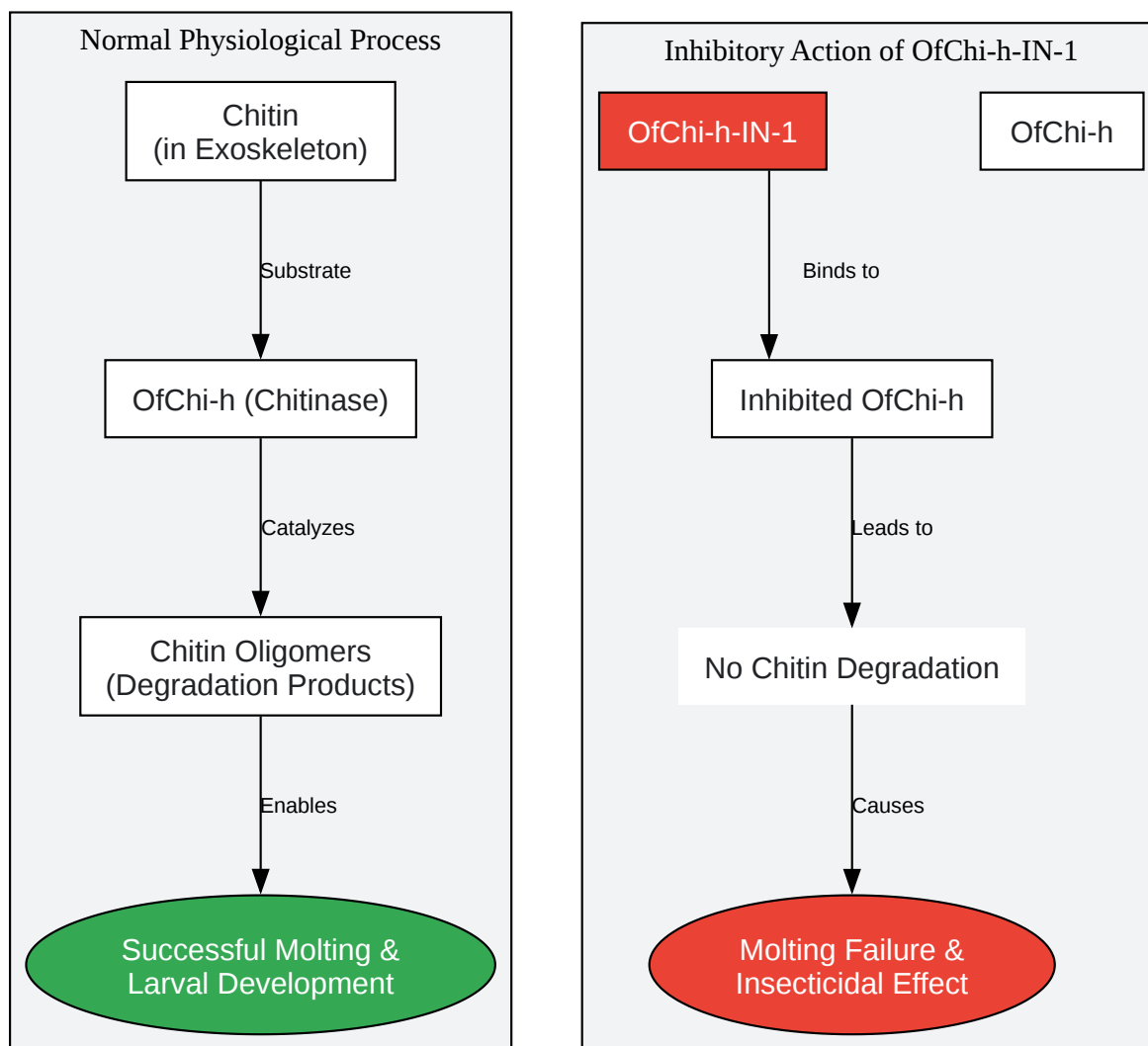
**OfChi-h-IN-1** is a potent and selective inhibitor of OfChi-h, a glycoside hydrolase family 18 (GH18) chitinase found in major agricultural pests such as *Ostrinia furnacalis* (the Asian corn borer) and *Ostrinia nubilalis* (the European corn borer).<sup>[1][2][3]</sup> Chitinases are critical enzymes for the degradation of chitin, a primary structural component of the insect exoskeleton and the peritrophic matrix lining the midgut. By targeting OfChi-h, **OfChi-h-IN-1** disrupts the molting process, leading to significant inhibition of larval growth and development.<sup>[1]</sup> Its efficacy and specific mode of action position it as a promising candidate for a new generation of insect growth regulators for crop protection.<sup>[1]</sup> This document provides a detailed overview of its mechanism of action, supported by quantitative data, experimental methodologies, and visual diagrams.

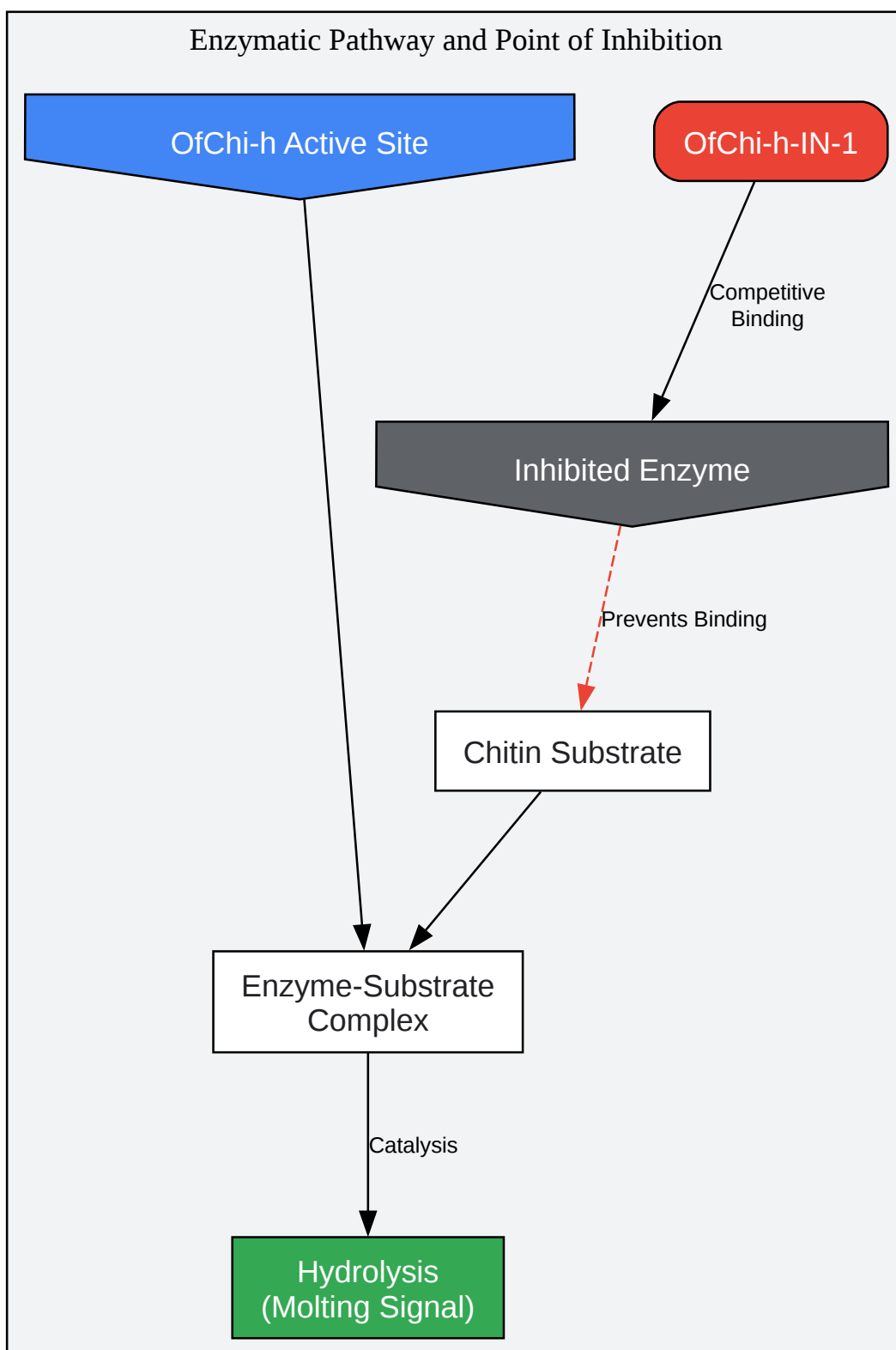
## Core Mechanism of Action

The primary mechanism of action of **OfChi-h-IN-1** is the direct competitive inhibition of the OfChi-h enzyme. Chitin, a polymer of N-acetylglucosamine, is the natural substrate for OfChi-h. The enzyme catalyzes the hydrolysis of chitin into smaller oligosaccharides, a process essential for the shedding of the old exoskeleton and the formation of a new one during insect molting.

**OfChi-h-IN-1**, a triazolo-quinazolinone derivative identified through structure-based virtual screening, binds to the active site of OfChi-h.<sup>[1]</sup> This binding event prevents the natural substrate, chitin, from accessing the catalytic residues of the enzyme, thereby blocking its

hydrolytic activity. The consequence of this enzymatic inhibition at the physiological level is the failure of the molting process (ecdysis). Larvae treated with **OfChi-h-IN-1** are unable to properly shed their old cuticle, leading to developmental arrest and, ultimately, mortality.<sup>[1]</sup> This makes it a more potent insecticide than the commercial pesticide Hexaflumuron.<sup>[1][3]</sup>





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## References

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